

Olanzapine Ketolactam: A Technical Overview of a Key Impurity

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Compound of Interest

Compound Name: Olanzapine ketolactam

Cat. No.: B15615002

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This technical guide provides an in-depth overview of **Olanzapine ketolactam**, a significant impurity and oxidative degradation product of the atypical antipsychotic drug, Olanzapine. This document outlines its chemical properties, methods for its isolation and characterization, and its place within the degradation pathways of the parent compound.

Core Compound Data

A precise understanding of the physicochemical properties of pharmaceutical impurities is fundamental for quality control and regulatory compliance. The key quantitative data for **Olanzapine ketolactam** are summarized below.

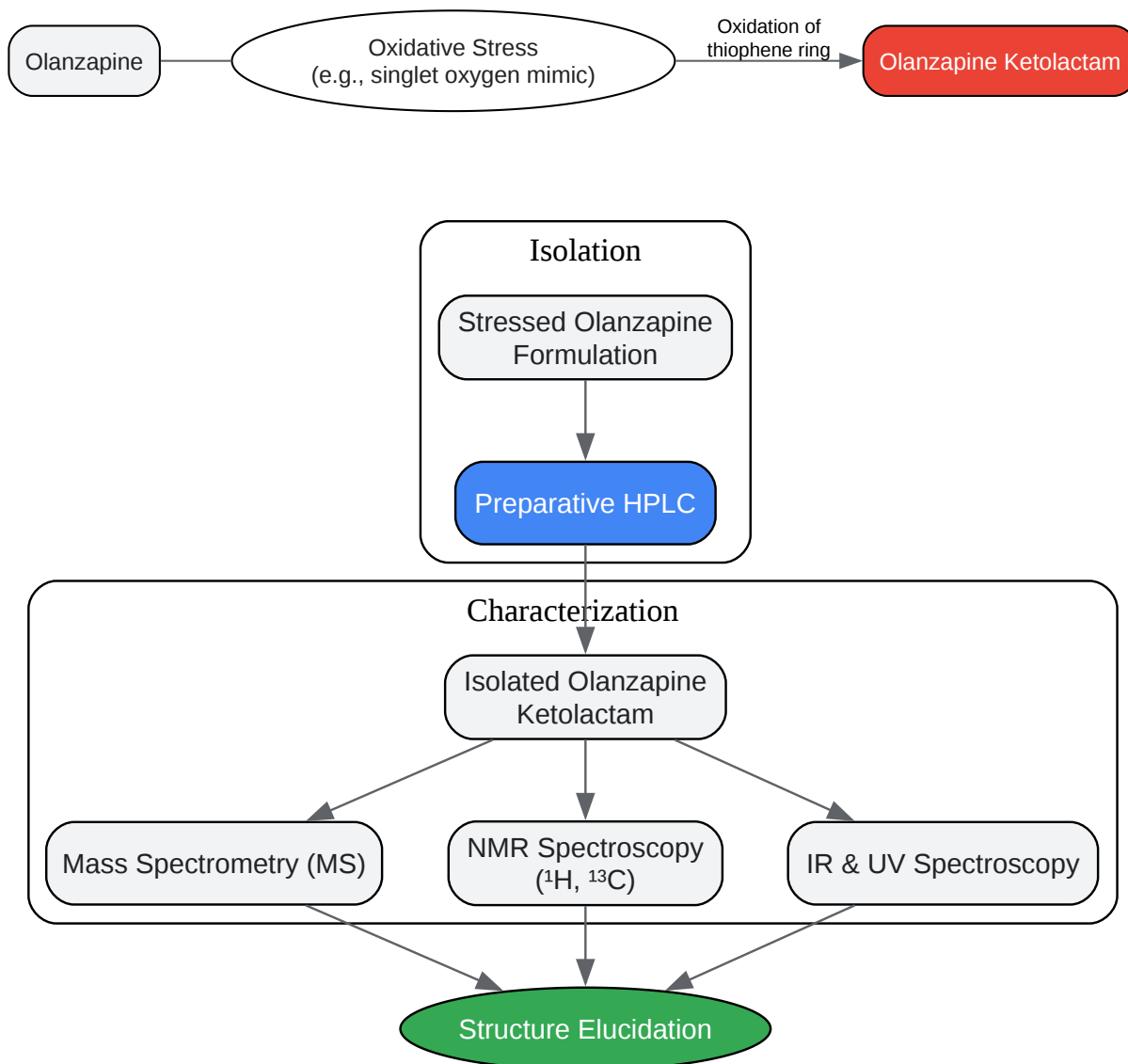
Parameter	Value
CAS Number	1017241-34-7[1][2][3]
Molecular Weight	312.37 g/mol [2][3]
Molecular Formula	C ₁₇ H ₂₀ N ₄ O ₂ [2][3]

Formation and Degradation Pathway

Olanzapine ketolactam is recognized as an impurity that can arise during the synthesis and storage of Olanzapine.[1] It is specifically formed through the oxidation of the thiophene ring of

the Olanzapine molecule.[4] Understanding this degradation pathway is crucial for developing stable formulations and analytical methods for Olanzapine.

The following diagram illustrates the oxidative degradation of Olanzapine to form **Olanzapine ketolactam**.



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